

Application Note: 4-Pyridinepropanol as a Versatile Scaffolding Intermediate in Pharmaceutical Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Pyridinepropanol

CAS No.: 2629-72-3

Cat. No.: B1329387

[Get Quote](#)

Abstract

In the landscape of medicinal chemistry, the pyridine scaffold is a privileged structure, integral to the framework of numerous therapeutic agents due to its unique electronic properties and ability to engage in critical hydrogen bonding interactions.^{[1][2][3]} **4-Pyridinepropanol**, a bifunctional molecule featuring both a nucleophilic pyridine ring and a reactive primary alcohol, serves as an exceptionally versatile starting material for the synthesis of a wide array of pharmaceutical intermediates. This guide provides an in-depth exploration of its synthetic utility, detailing the causality behind strategic reaction choices and presenting robust, validated protocols for the generation of key derivative scaffolds. We will cover core transformations at both the hydroxyl and pyridine moieties, providing researchers with the foundational knowledge to leverage this building block in drug discovery and development programs.

Introduction: The Strategic Value of 4-Pyridinepropanol

4-Pyridinepropanol (CAS: 2629-72-3) is a heterocyclic compound that merges two key functional groups in a single, stable molecule: the 4-substituted pyridine ring and a terminal propanol chain.[4][5] This unique arrangement makes it a valuable synthon for several reasons:

- **Bifunctionality:** The primary alcohol can be readily oxidized to an aldehyde or carboxylic acid, or converted into ethers and esters, providing a reactive handle for diverse coupling strategies.[6]
- **Vectorial Properties:** The three-carbon aliphatic chain provides spatial separation between the pyridine core and the terminal functional group, acting as a flexible linker crucial for optimizing drug-receptor binding interactions.
- **Pharmacophoric Core:** The pyridine nitrogen acts as a hydrogen bond acceptor, a common feature in active pharmaceutical ingredients (APIs) for enhancing target affinity and modulating physicochemical properties like solubility.[3][7]

This document serves as a practical guide for chemists to unlock the synthetic potential of **4-Pyridinepropanol**, moving from foundational principles to actionable laboratory protocols.

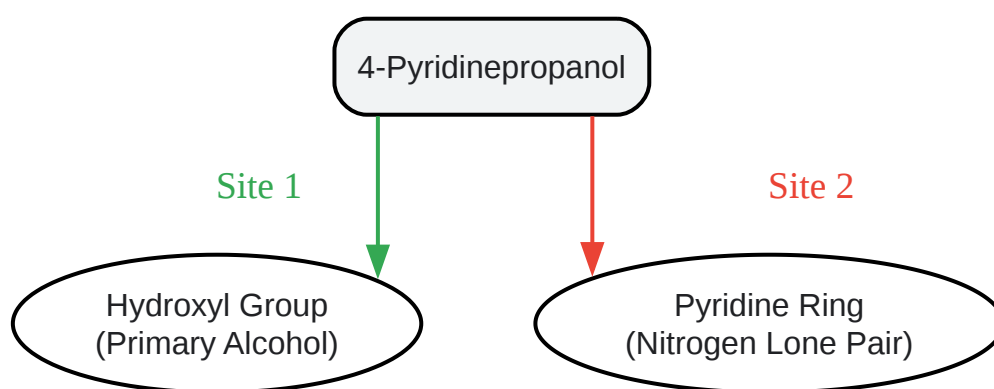
Physicochemical Properties and Safety Data

A thorough understanding of the starting material's properties is paramount for safe handling and effective reaction design.

Property	Value	Source
CAS Number	2629-72-3	[5]
Molecular Formula	C ₈ H ₁₁ NO	[4]
Molecular Weight	137.18 g/mol	[5]
Appearance	Colorless to light yellow liquid/solid	[8]
Melting Point	35-39 °C (lit.)	
Boiling Point	289 °C (lit.)	
Density	1.061 g/mL at 25 °C (lit.)	
Solubility	Soluble in water	[4]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[5]
Precautionary Statements	P261, P305 + P351 + P338	[5]

Core Synthetic Transformations & Protocols

The utility of **4-Pyridinepropanol** stems from the selective modification of its two primary functional sites. The following sections provide detailed protocols for key transformations that generate valuable secondary intermediates.



Key reactive sites of 4-Pyridinepropanol.

[Click to download full resolution via product page](#)

Reactions at the Hydroxyl Moiety: Building Reactive Handles

The primary alcohol is often the initial site of modification, transforming the inert C-OH bond into a functional group suitable for subsequent elaboration.

2.1.1. Protocol 1: Selective Oxidation to 4-(3-Oxopropyl)pyridine (Aldehyde Intermediate)

Expertise & Rationale: The synthesis of the aldehyde is a critical step, as it serves as a precursor for reductive amination, Wittig reactions, and other C-C bond-forming reactions. A mild, selective oxidant is required to prevent over-oxidation to the carboxylic acid. Dess-Martin Periodinane (DMP) is an excellent choice due to its high selectivity for primary alcohols, neutral pH reaction conditions, and operational simplicity at room temperature.

Methodology:

- **Setup:** To a flame-dried 250 mL round-bottom flask under an inert atmosphere (N₂ or Ar), add a solution of **4-Pyridinepropanol** (5.0 g, 36.4 mmol) in anhydrous dichloromethane (DCM, 100 mL).
- **Cooling:** Cool the solution to 0 °C using an ice-water bath.
- **Reagent Addition:** Add Dess-Martin Periodinane (17.0 g, 40.1 mmol, 1.1 eq) portion-wise over 15 minutes, ensuring the internal temperature does not exceed 5 °C.

- **Reaction:** Remove the ice bath and allow the reaction mixture to stir at room temperature for 2-3 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) (Eluent: 50% Ethyl Acetate in Hexane).
- **Quenching:** Upon completion, cool the mixture back to 0 °C. Quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate (NaHCO_3 , 50 mL) followed by a 10% aqueous solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$, 50 mL). Stir vigorously for 30 minutes until the solution becomes clear.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer with DCM (2 x 50 mL).
- **Workup:** Combine the organic layers, wash with brine (50 mL), dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product via flash column chromatography (Silica gel, gradient elution from 20% to 60% Ethyl Acetate in Hexane) to yield 4-(3-Oxopropyl)pyridine as a pale yellow oil.

Self-Validation: The product should be characterized by ^1H NMR (expect a characteristic aldehyde proton signal at ~9.8 ppm) and mass spectrometry to confirm the molecular weight of 135.16 g/mol .

2.1.2. Protocol 2: Complete Oxidation to 4-Pyridinepropanoic Acid (Carboxylic Acid Intermediate)

Expertise & Rationale: The carboxylic acid derivative is a cornerstone intermediate for forming stable amide bonds, a ubiquitous linkage in pharmaceuticals. For this transformation, a more potent oxidizing agent is necessary. A Jones oxidation (CrO_3 in aqueous sulfuric acid) is a classic and effective method, though modern, milder alternatives like TEMPO-catalyzed oxidation can also be employed for improved safety and waste profiles.

Methodology:

- **Setup:** Dissolve **4-Pyridinepropanol** (5.0 g, 36.4 mmol) in acetone (100 mL) in a 500 mL flask equipped with a mechanical stirrer and a dropping funnel. Cool the solution to 0 °C in an ice-water bath.

- **Reagent Preparation:** Prepare Jones Reagent by dissolving chromium trioxide (CrO_3 , 4.0 g, 40.0 mmol) in concentrated sulfuric acid (H_2SO_4 , 3.5 mL) and then diluting carefully with water to a final volume of 15 mL.
- **Oxidation:** Add the prepared Jones Reagent dropwise to the cooled solution of **4-Pyridinepropanol**. Maintain the temperature below 10 °C. A green precipitate of chromium salts will form.
- **Reaction:** After the addition is complete, remove the ice bath and stir the reaction at room temperature for 4 hours. Monitor by TLC until the starting material is consumed.
- **Quenching:** Quench the excess oxidant by the dropwise addition of isopropanol until the solution remains green.
- **Workup:** Remove the acetone under reduced pressure. Add water (100 mL) to the residue and extract with ethyl acetate (3 x 75 mL).
- **Purification:** Combine the organic extracts, dry over anhydrous MgSO_4 , filter, and evaporate the solvent. The resulting crude solid can be recrystallized from an ethanol/water mixture to yield pure 4-Pyridinepropanoic Acid.

Self-Validation: The final product should be confirmed by ^1H NMR (disappearance of the alcohol CH_2 signal and appearance of a broad carboxylic acid proton signal >10 ppm) and IR spectroscopy (strong $\text{C}=\text{O}$ stretch around $1700\text{-}1725\text{ cm}^{-1}$).

Reactions at the Pyridine Ring: Modulating Basicity and Solubility

2.2.1. Protocol 3: N-Alkylation to Synthesize a 4-(3-Hydroxypropyl)pyridinium Salt

Expertise & Rationale: Quaternization of the pyridine nitrogen to form a pyridinium salt is a common strategy to increase water solubility and introduce a permanent positive charge, which can be key for interacting with biological targets or for use as an ionic liquid precursor. This is a straightforward $\text{S}_\text{N}2$ reaction.

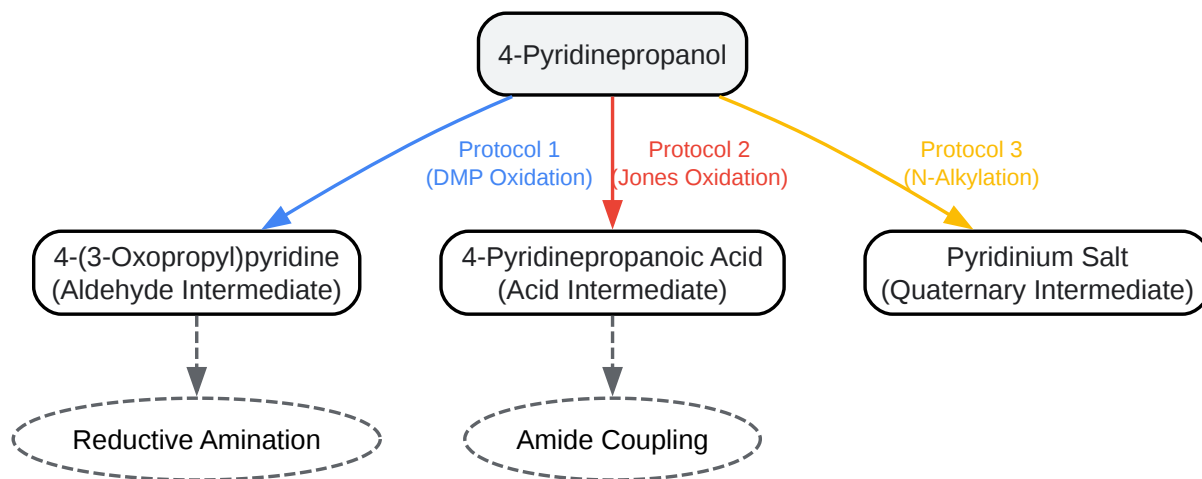
Methodology:

- Setup: In a 100 mL round-bottom flask, dissolve **4-Pyridinepropanol** (2.0 g, 14.6 mmol) in acetonitrile (30 mL).
- Reagent Addition: Add an alkylating agent, for example, methyl iodide (CH_3I , 2.28 g, 1.0 mL, 16.1 mmol, 1.1 eq).
- Reaction: Stir the mixture at room temperature for 12 hours. The formation of a precipitate is typically observed. If the reaction is sluggish, it can be gently heated to 40-50 °C.
- Isolation: Cool the reaction mixture to room temperature. Collect the precipitate by vacuum filtration.
- Purification: Wash the collected solid with cold diethyl ether (2 x 20 mL) to remove any unreacted starting materials. Dry the product under vacuum to yield the 1-methyl-4-(3-hydroxypropyl)pyridin-1-ium iodide salt as a crystalline solid.

Self-Validation: The product can be validated by ^1H NMR, which will show a downfield shift of all pyridine ring protons and the appearance of a new N-methyl signal around 4.0-4.5 ppm. ESI-MS will confirm the mass of the cationic portion.

Synthetic Workflow and Intermediate Characterization

The strategic combination of the protocols above allows for the generation of a library of useful intermediates from a single starting material.



Synthetic pathways from 4-Pyridinepropanol.

[Click to download full resolution via product page](#)

Summary of Expected Analytical Data

The following table provides expected key analytical data points for the successful validation of the synthesized intermediates.

Intermediate	¹ H NMR (CDCl ₃) Key Signals (δ, ppm)	¹³ C NMR (CDCl ₃) Key Signals (δ, ppm)	IR (cm ⁻¹) Key Stretches
4-(3-Oxopropyl)pyridine	9.8 (s, 1H, -CHO), 8.5 (d, 2H, Py-H), 7.2 (d, 2H, Py-H), 3.0 (t, 2H), 2.8 (t, 2H)	201.0 (C=O), 150.0, 124.0 (Py-C), 44.5, 28.0	2920 (C-H), 2720 (Aldehyde C-H), 1725 (C=O)
4-Pyridinepropanoic Acid	11.0-12.0 (br s, 1H, -COOH), 8.5 (d, 2H, Py-H), 7.3 (d, 2H, Py-H), 2.9 (t, 2H), 2.7 (t, 2H)	178.0 (C=O), 150.0, 124.5 (Py-C), 34.0, 30.0	3000 (O-H broad), 2900 (C-H), 1710 (C=O)
Pyridinium Salt (N-Methyl)	8.8 (d, 2H, Py-H), 7.8 (d, 2H, Py-H), 4.3 (s, 3H, N-CH ₃), 3.6 (t, 2H, -CH ₂ OH)	145.0, 128.0 (Py-C), 60.0 (-CH ₂ OH), 48.0 (N-CH ₃)	3350 (O-H broad), 3050 (Aromatic C-H)

Conclusion

4-Pyridinepropanol is a high-value, readily available building block for pharmaceutical intermediate synthesis. Its bifunctional nature allows for selective chemical modifications at either the primary alcohol or the pyridine ring, enabling the construction of diverse molecular architectures. The protocols detailed herein provide a reliable and validated foundation for researchers to synthesize key aldehyde, carboxylic acid, and pyridinium salt intermediates. By understanding the chemical rationale behind these transformations, drug development professionals can effectively integrate **4-Pyridinepropanol** into their synthetic strategies to accelerate the discovery of novel therapeutic agents.

References

- **4-Pyridinepropanol** Supplier & Manufacturer in China - Pipzine Chemicals. Pipzine Chemicals. Available at: [\[Link\]](#)
- The Role of Pyridine Intermediates in Pharmaceutical Synthesis. Ningbo Inno Pharmchem Co., Ltd. Available at: [\[Link\]](#)

- **4-Pyridinepropanol** | C₈H₁₁NO | CID 72923 - PubChem. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Recent Advances in Pyridine Scaffold: Focus on Chemistry, Synthesis, and Antibacterial Activities - PMC. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- A decade of pyridine-containing heterocycles in US FDA approved drugs: a medicinal chemistry-based analysis - PMC. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Synthesis, Reactions and Medicinal Uses of Pyridine and Basicity of Pyridine | Pharmaguideline. Pharmaguideline. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. nbinno.com [nbinno.com]
- 2. Recent Advances in Pyridine Scaffold: Focus on Chemistry, Synthesis, and Antibacterial Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 3. A decade of pyridine-containing heterocycles in US FDA approved drugs: a medicinal chemistry-based analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. 4-Pyridinepropanol | C₈H₁₁NO | CID 72923 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-Pyridinepropanol Supplier & Manufacturer in China | Properties, Uses, Safety Data & Bulk Price [pipzine-chem.com]
- 7. sarchemlabs.com [sarchemlabs.com]
- 8. Synthesis, Reactions and Medicinal Uses of Pyridine and Basicity of Pyridine | Pharmaguideline [pharmaguideline.com]
- To cite this document: BenchChem. [Application Note: 4-Pyridinepropanol as a Versatile Scaffolding Intermediate in Pharmaceutical Synthesis]. BenchChem, [2026]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b1329387/docs#application-note-4-pyridinepropanol-as-a-versatile-scaffolding-intermediate-in-pharmaceutical-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)